

Application of H-Aib-OBzl HCl in Constrained Peptide Development

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Compound of Interest

Compound Name: *Benzyl 2-amino-2-methylpropanoate hydrochloride*

CAS No.: 60421-20-7

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Introduction: The Power of Constraint in Peptide Therapeutics

The therapeutic potential of peptides is often hampered by their inherent flexibility and susceptibility to proteolytic degradation. Constraining the peptide backbone into a specific, bioactive conformation is a powerful strategy to overcome these limitations.^{[1][2]} One of the most effective methods to achieve this is through the incorporation of non-proteinogenic amino acids. Among these, α -aminoisobutyric acid (Aib) has emerged as a crucial tool for peptide chemists and drug developers.^{[1][2]}

The unique gem-dimethyl group on the α -carbon of Aib sterically restricts the available conformational space of the peptide backbone, potently inducing and stabilizing helical structures such as α -helices and 3_{10} -helices.^{[1][2][3][4][5]} This pre-organization into a defined secondary structure can enhance binding affinity to biological targets, improve metabolic stability by shielding cleavage sites from proteases, and even facilitate cell penetration.^{[1][6][7]} ^[8] H-Aib-OBzl HCl is a convenient and versatile building block for introducing Aib into peptide sequences, particularly in solution-phase synthesis and as a C-terminal starting point in solid-

phase peptide synthesis (SPPS). This document provides a detailed guide to its application, including protocols and key considerations for its successful implementation.

H-Aib-OBzl HCl: A Key Building Block for Aib Incorporation

H-Aib-OBzl HCl, or Benzyl α -aminoisobutyrate hydrochloride, is a salt of the benzyl ester of Aib.[9] This form offers several advantages in peptide synthesis:

- **Free Amine for Coupling:** The hydrochloride salt provides a stable, crystalline solid, with the primary amine ready for peptide bond formation after a simple neutralization step.[10]
- **C-Terminal Protection:** The benzyl ester (OBzl) effectively protects the C-terminal carboxylic acid, preventing unwanted side reactions during chain elongation.[11][12]
- **Versatile Deprotection:** The benzyl group can be removed under various conditions, most commonly through catalytic hydrogenolysis or strong acid cleavage, offering flexibility in the overall synthetic strategy.[12][13]

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₅ NO ₂ ·HCl	
Molecular Weight	229.7 g/mol	
Appearance	White to off-white solid	[9][14]
Melting Point	170-171 °C	[14]
Storage	2°C - 8°C, dry, under inert atmosphere	

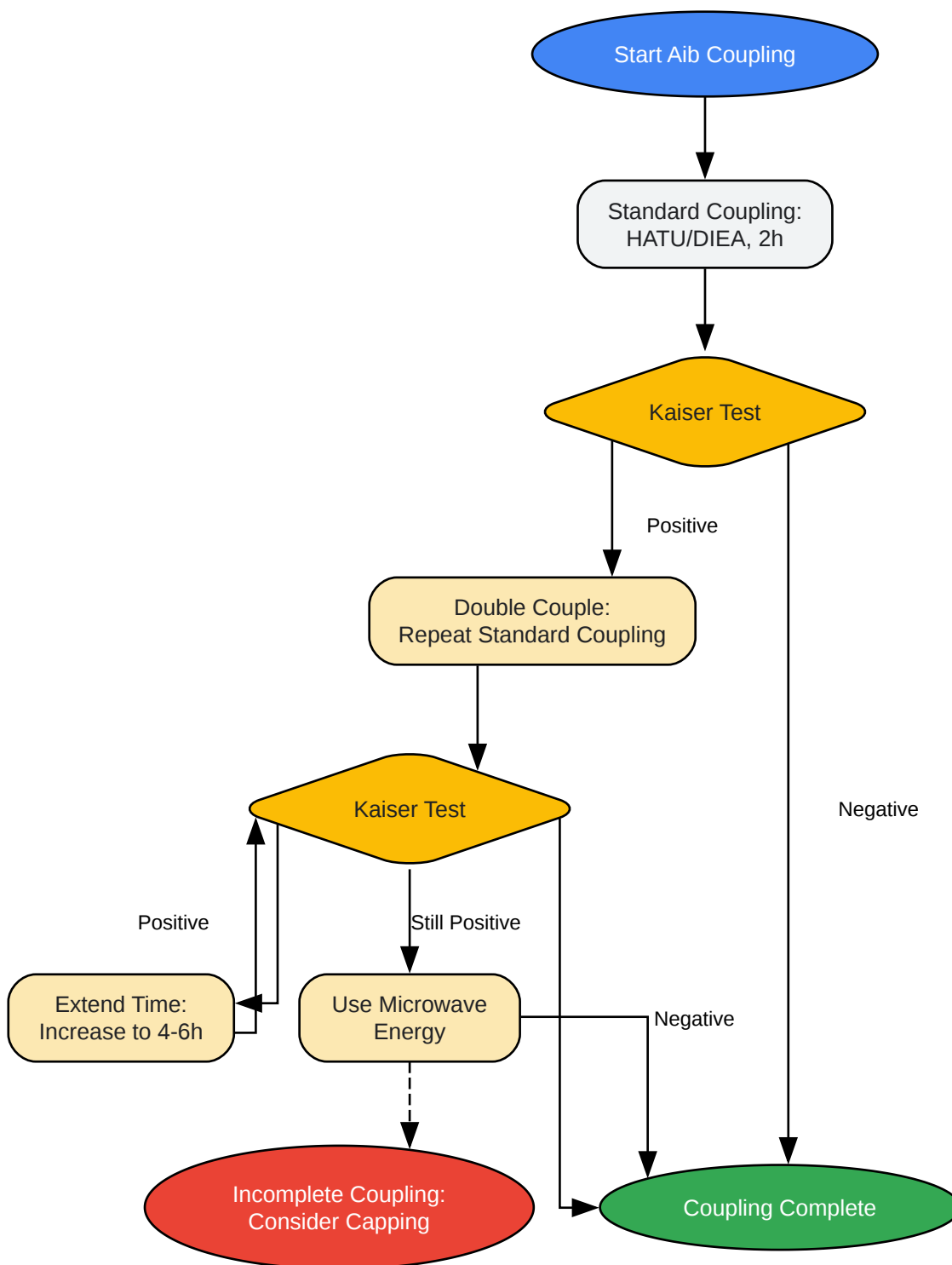
Strategic Incorporation of H-Aib-OBzl HCl via Solid-Phase Peptide Synthesis (SPPS)

While H-Aib-OBzl HCl can be used in solution-phase synthesis, its application in SPPS is particularly valuable for initiating a peptide sequence with a C-terminal Aib residue. The following protocol details the manual solid-phase synthesis of a model peptide using the widely

adopted Fmoc/tBu strategy, starting with the attachment of the first amino acid to the resin, followed by the incorporation of Aib.

Experimental Workflow for SPPS





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